

# 6-Methylcoumarin: A Technical Guide to its CAS Registry Number and Safety Profile

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## Compound of Interest

Compound Name: 6-Methylcoumarin

Cat. No.: B191867

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical identifier and safety data for **6-methylcoumarin**. The information is presented to support laboratory research and professional applications in drug development and other scientific fields. All quantitative data is summarized for clarity, and representative experimental methodologies for safety assessment are detailed.

## Chemical Identification

The Chemical Abstracts Service (CAS) has assigned the following registry number to **6-methylcoumarin**:

- CAS Registry Number: 92-48-8<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup><sup>[4]</sup><sup>[5]</sup>

This unique identifier is crucial for unambiguous identification in databases, regulatory submissions, and procurement. The compound is also known by synonyms such as 6-Methyl-2H-1-benzopyran-2-one and Toncarine.<sup>[1]</sup><sup>[4]</sup>

## Safety and Physicochemical Data

The following table summarizes the key quantitative safety and physicochemical properties of **6-methylcoumarin**. This data is essential for risk assessment and the design of safe handling procedures in a laboratory or industrial setting.

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>8</sub> O <sub>2</sub>	[2][3]
Molecular Weight	160.17 g/mol	[3][4]
Appearance	White crystalline powder/solid	[1][2][6]
Melting Point	73 - 76 °C (163.4 - 168.8 °F)	[1][2][3]
Boiling Point	303 °C (577.4 °F) at 725 mmHg	[1][2][3]
Flash Point	130 °C (266 °F)	[7]
Solubility	Soluble in ethanol, ether, and benzene.[2] Very slightly soluble in hot water. Insoluble in water.[4]	[2][4]
Acute Oral Toxicity (LD50)	1.68 g/kg (rat)	[2]
Acute Dermal Toxicity (LD50)	> 5 g/kg (rabbit)	[2]

## Hazard Classification and Precautionary Statements

**6-Methylcoumarin** is classified as hazardous under the OSHA Hazard Communication Standard.[1] The following hazard and precautionary statements are commonly associated with this compound:

Hazard Statements:

- H302: Harmful if swallowed.[8][9][10]
- H317: May cause an allergic skin reaction.[8][9]
- H319: Causes serious eye irritation.[10]
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[8][9]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[8][10]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[10]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[9]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[10]

## Experimental Protocols for Safety Assessment

The toxicological data presented, such as LD50 values, are determined through standardized experimental protocols. While the specific historical study reports for **6-methylcoumarin** are not readily available, the methodologies would be analogous to the internationally recognized OECD (Organisation for Economic Co-operation and Development) Guidelines for the Testing of Chemicals. These guidelines ensure that data is reliable, reproducible, and comparable across different laboratories and regulatory bodies.

## Acute Oral Toxicity Assessment (Based on OECD Test Guideline 401)

The acute oral toxicity of a substance, which determines the LD50 value, is typically assessed as follows:

- Objective: To determine the adverse effects that occur within a short time after oral administration of a single dose of the substance.[2]
- Test Animals: Healthy, young adult laboratory rodents (commonly rats) are used.[2] At least 5 rodents of the same sex are used for each dose level.[2]
- Procedure:
  - The test substance is administered in graduated doses to several groups of animals, with one dose per group.[2]

- Administration is typically done by gavage.[2]
- A control group receives the vehicle (the solvent used to dissolve or suspend the substance) only.
- Observation:
  - Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for a period of at least 14 days.
  - All animals that die during the test undergo a gross necropsy.[2]
- Data Analysis: The LD50 (median lethal dose) is calculated, which is the statistically derived single dose expected to cause death in 50% of the animals.[2]

## Acute Dermal Toxicity Assessment (Based on OECD Test Guideline 402)

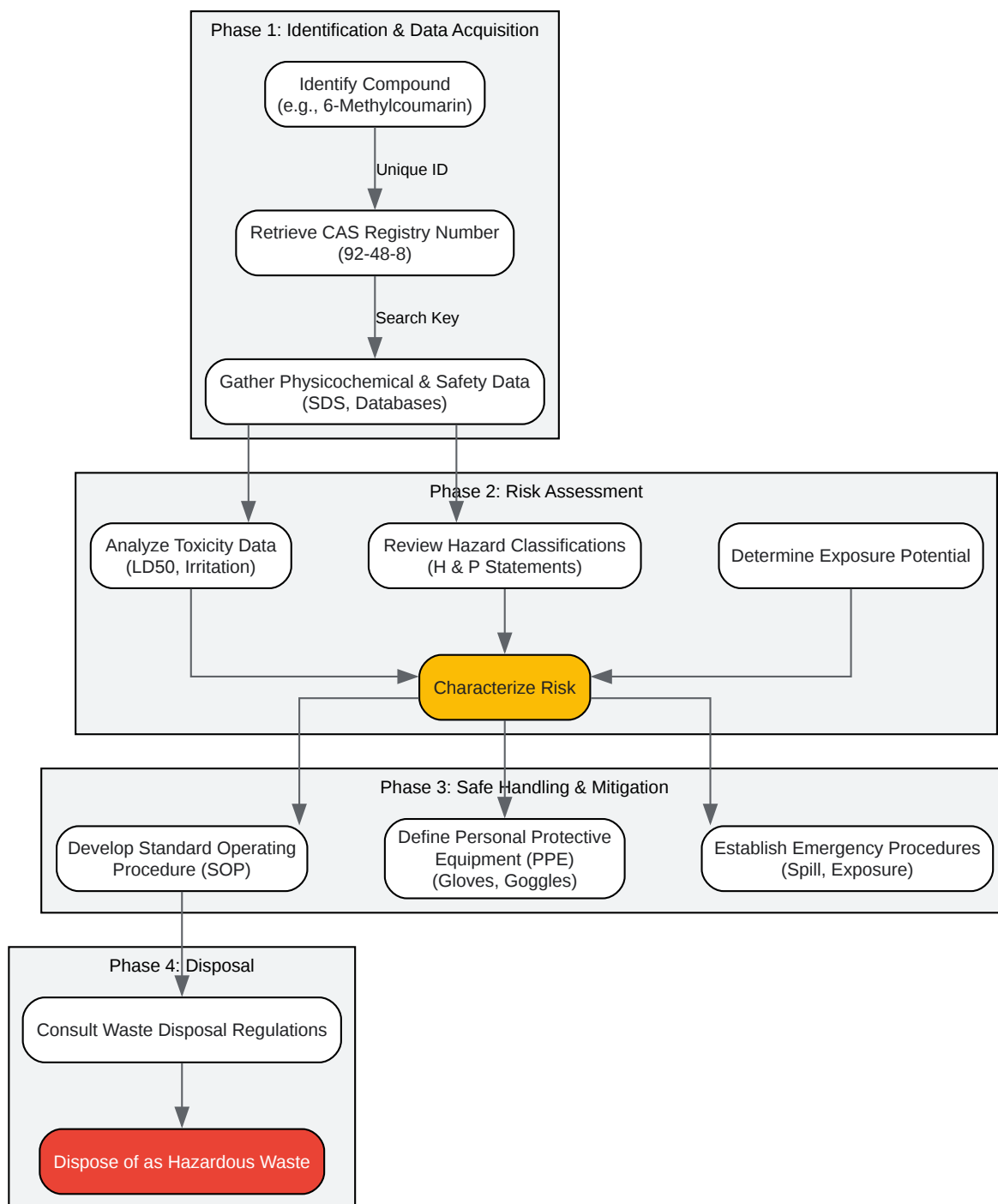
This test provides information on health hazards likely to arise from short-term dermal exposure.[1][3][6]

- Objective: To assess the potential adverse effects of short-term dermal exposure to a chemical.[3]
- Test Animals: Typically, rats or rabbits are used.[4]
- Procedure:
  - The test substance is applied to a shaved area of the skin, which should be approximately 10% of the total body surface area.[4]
  - The substance is held in contact with the skin for a 24-hour period, often under a porous gauze dressing.[4]
  - The initial dose is selected to produce signs of toxicity without causing severe effects or mortality.[1]
- Observation:

- Animals are observed daily for at least 14 days for signs of toxicity and mortality.[\[4\]](#)
- Body weights are recorded weekly.[\[4\]](#)
- At the end of the study, all animals are subjected to a gross necropsy.[\[4\]](#)
- Data Analysis: The results are used to classify the substance based on its acute dermal toxicity. If mortality is observed, an LD50 value can be estimated.

## Visualized Workflow: Chemical Safety Assessment

The following diagram illustrates a generalized workflow for assessing and managing the safety of a chemical like **6-methylcoumarin** in a research and development context.



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Caption: Workflow for Chemical Safety Assessment and Handling.

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